

Dodecylcyclohexane: A Toxicological Profile

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Compound of Interest

Compound Name: Dodecylcyclohexane

Cat. No.: B156805

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological and metabolic data for **dodecylcyclohexane**. It is intended for informational purposes for a scientific audience. A comprehensive toxicological assessment of **dodecylcyclohexane** is limited by the scarcity of publicly available data on several key endpoints.

Executive Summary

Dodecylcyclohexane is a saturated hydrocarbon consisting of a cyclohexane ring substituted with a twelve-carbon alkyl chain. Its toxicological profile is not well-established in publicly accessible literature. While studies on its metabolism in mammalian and aquatic species provide insights into its biotransformation, significant data gaps exist for acute and chronic toxicity, carcinogenicity, genotoxicity, and reproductive and developmental effects. This guide synthesizes the available information, presents it in a structured format, and clearly identifies areas where data is lacking.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	1795-17-1	[1]
Molecular Formula	C ₁₈ H ₃₆	[1]
Molecular Weight	252.48 g/mol	[1]
Boiling Point	314.85 °C	[1]
Melting Point	12.5 °C	[1]
Density	0.8228 g/cm ³ (20 °C)	[1]
Water Solubility	Not specified	
LogP (Octanol/Water Partition Coefficient)	Not specified	

Toxicokinetics and Metabolism

Studies in rats and rainbow trout indicate that **dodecylcyclohexane** is absorbed and extensively metabolized. The primary metabolic pathways involve oxidation of both the cyclohexane ring and the dodecyl side chain.

Metabolism in Rats

In rats, orally administered **dodecylcyclohexane** is readily absorbed. The dodecyl side chain undergoes ω -oxidation followed by β -oxidation, leading to the formation of cyclohexylacetic acid and its chain-shortened analogs. Hydroxylation of the cyclohexane ring also occurs.

Metabolic Pathway in Rats



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Metabolic pathway of **dodecylcyclohexane** in rats.

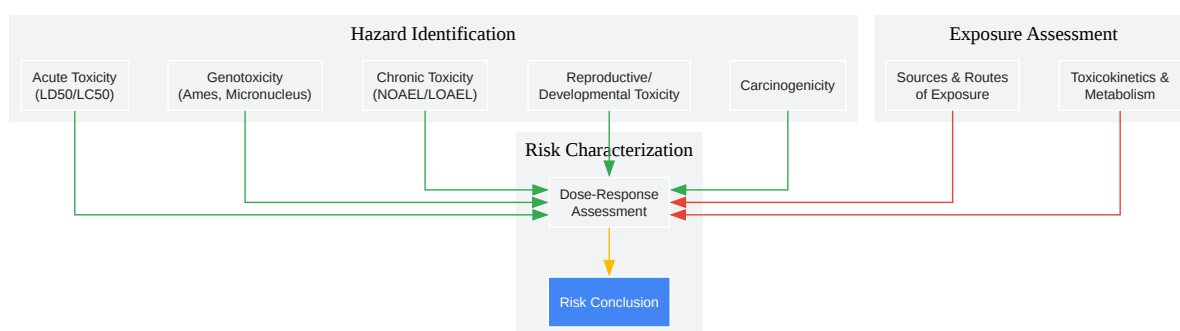
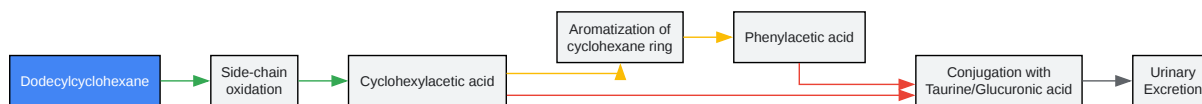
Metabolism in Rainbow Trout (*Salmo gairdneri*)

In rainbow trout, **dodecylcyclohexane** is also metabolized through oxidation of the side chain to form cyclohexylacetic acid. A notable species-specific pathway in trout is the aromatization of the cyclohexane ring to a phenyl group, leading to the formation of phenylacetic acid. These acidic metabolites are then conjugated with taurine before excretion.^[2]

Identified Metabolites in Rainbow Trout Urine^[2]

Metabolite	Conjugation
Cyclohexylacetic acid	Unconjugated, Glucuronide, Taurine
1-Hydroxycyclohexylacetic acid	Unconjugated
3-Hydroxycyclohexylacetic acid	Unconjugated
4-Hydroxycyclohexylacetic acid	Unconjugated
Phenylacetic acid	Glucuronide, Taurine

Metabolic Pathway in Rainbow Trout



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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. researchgate.net [researchgate.net]
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